An In-depth Technical Guide to the Cellular Targets of 2-Nitroprobenecid

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Compound of Interest

Compound Name:	*2-Nitroprobenecid*
CAS No.:	*2577-52-8*
Cat. No.:	*B120845*

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Abstract

2-Nitroprobenecid, a derivative of the well-known gout medication probenecid, has emerged as a valuable pharmacological tool for the study of specific cellular transport mechanisms. While sharing targets with its parent compound, the addition of the nitro group subtly alters its pharmacological profile, making a detailed understanding of its cellular interactions crucial for its effective application in research and drug development. This guide provides a comprehensive overview of the known cellular targets of **2-Nitroprobenecid**, with a focus on its inhibitory actions on Pannexin-1 (PANX1) channels and Organic Anion Transporters (OATs). We will delve into the mechanisms of action, present relevant quantitative data, and provide detailed experimental protocols for studying these interactions.

Introduction: From Gout Treatment to a Specific Pharmacological Probe

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Probenecid was first introduced as a therapeutic agent to treat gout by inhibiting the renal reabsorption of uric acid.[1][2][3] Its mechanism of action was traced to the inhibition of Organic Anion Transporters (OATs) in the kidney.[4][5] Subsequent research revealed that probenecid also affects other transport proteins, notably the ATP-release channel Pannexin-1 (PANX1).[1][6] The development of **2-Nitroprobenecid** provided a tool with potentially altered selectivity and potency, allowing for a more nuanced dissection of these transport systems. This guide will focus on the key molecular targets of **2-Nitroprobenecid** and the experimental approaches to characterize its effects.

Primary Cellular Target: Pannexin-1 (PANX1) Channels

Pannexin-1 is a single-membrane channel protein that facilitates the passage of ions and small molecules, including ATP, between the intracellular and extracellular compartments.[6] This ATP release plays a critical role in various physiological and pathological processes, including inflammation and neurotransmission.[6]

Mechanism of **2-Nitroprobenecid** Inhibition

2-Nitroprobenecid, like its parent compound, is a non-selective blocker of PANX1 channels. The inhibitory mechanism is believed to be a direct block of the channel pore. While the precise binding site for probenecid and its derivatives on PANX1 is not fully elucidated, it is thought to interact with the extracellular loops of the channel, leading to a conformational change that results in channel closure.[7] The kinetics of inhibition by probenecid are reportedly slower than that of other PANX1 inhibitors like carbenoxolone, suggesting a different mode of interaction.[6]

Functional Consequences of PANX1 Inhibition

By blocking PANX1-mediated ATP release, **2-Nitroprobenecid** can modulate a variety of downstream signaling pathways. For instance, in the context of inflammation, PANX1 is involved in the activation of the NLRP3 inflammasome and the subsequent release of IL-1β.[6] Inhibition of PANX1 by compounds like **2-Nitroprobenecid** can therefore have anti-inflammatory effects.

Quantitative Analysis of PANX1 Inhibition

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While specific IC50 values for **2-Nitroprobenecid** are not as widely reported as for probenecid, the latter has a reported IC50 for PANX1 currents in the range of 350 µM.[8][9] It is generally used in experimental settings at concentrations ranging from 100 µM to 1 mM.

Compound	Target	IC50	Reference
Probenecid	Pannexin-1	~350 µM	[8][9]
Carbenoxolone	Pannexin-1	~5 µM	[8]

Experimental Protocol: Dye Uptake Assay for PANX1 Channel Activity

A common method to assess PANX1 channel function is to measure the uptake of fluorescent dyes such as ethidium bromide or YO-PRO-1.

Objective: To determine the inhibitory effect of **2-Nitroprobenecid** on PANX1-mediated dye uptake.

Materials:

- HEK293 cells stably expressing human PANX1 (or a cell line with endogenous PANX1 expression)
- Dulbecco's Modified Eagle Medium (DMEM) with 10% Fetal Bovine Serum (FBS)
- Phosphate-Buffered Saline (PBS)
- Ethidium bromide (EtBr) or YO-PRO-1
- **2-Nitroprobenecid** stock solution (in DMSO)
- ATP stock solution
- 96-well black, clear-bottom plates
- Fluorescence plate reader

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Procedure:

- Cell Seeding: Seed HEK293-PANX1 cells in a 96-well plate at a density that will result in a confluent monolayer on the day of the experiment.
- Cell Culture: Incubate the cells at 37°C in a humidified atmosphere with 5% CO2.
- Preparation of Solutions:
  - Prepare a working solution of EtBr (e.g., 5 µM) in a low-divalent cation saline solution.
  - Prepare serial dilutions of **2-Nitroprobenecid** in the same saline solution. Include a vehicle control (DMSO).
- Assay:
  - Wash the cells once with PBS.
  - Add the **2-Nitroprobenecid** dilutions or vehicle control to the wells and incubate for 10-15 minutes at 37°C.
  - Add the EtBr solution to all wells.
  - Measure the baseline fluorescence using a plate reader (Excitation/Emission for EtBr: ~525/605 nm).
  - Add ATP (to a final concentration of 1-5 mM) to the wells to activate PANX1 channels.
  - Immediately begin kinetic measurements of fluorescence every 1-2 minutes for 30-60 minutes.
- Data Analysis:
  - Subtract the baseline fluorescence from all subsequent readings.
  - Plot the fluorescence intensity over time for each condition.
  - Calculate the rate of dye uptake or the fluorescence at a specific time point.

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- Determine the IC50 value of **2-Nitroprobenecid** by plotting the percent inhibition against the log of the inhibitor concentration.

Workflow for PANX1 Dye Uptake Assay:

Caption: Workflow for assessing **2-Nitroprobenecid**'s effect on PANX1.

Secondary Cellular Targets: Organic Anion Transporters (OATs)

The OAT family of transporters, part of the Solute Carrier (SLC) superfamily, are crucial for the transport of a wide range of endogenous and exogenous organic anions, including many drugs and their metabolites.[10] Probenecid is a classical inhibitor of these transporters.

Mechanism of **2-Nitroprobenecid** Inhibition of OATs

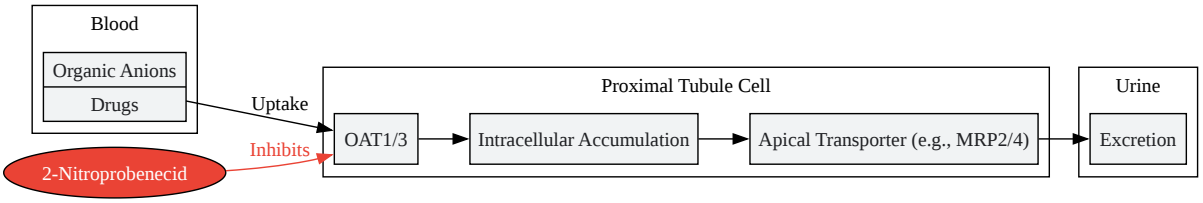
2-Nitroprobenecid, like probenecid, acts as a competitive inhibitor of OATs. It competes with endogenous substrates and drugs for binding to the transporter, thereby reducing their cellular uptake or efflux. The primary OATs inhibited by probenecid in the kidney are OAT1 (SLC22A6) and OAT3 (SLC22A8) on the basolateral membrane of proximal tubule cells.[5]

Functional Consequences of OAT Inhibition

Inhibition of renal OATs by **2-Nitroprobenecid** can have significant pharmacological consequences. By blocking the secretion of other drugs, it can increase their plasma concentration and prolong their half-life. This is the basis for the clinical use of probenecid to boost the efficacy of certain antibiotics like penicillin.[2]

Signaling Pathway of Renal Organic Anion Transport and its Inhibition:

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Caption: Inhibition of renal organic anion transport by **2-Nitroprobenecid**.

Experimental Protocol: Cellular Uptake Assay for OAT Inhibition

Objective: To determine the inhibitory potency of **2-Nitroprobenecid** on OAT-mediated substrate uptake.

Materials:

- HEK293 or CHO cells stably expressing a specific OAT (e.g., hOAT1 or hOAT3)
- Control cells (not expressing the OAT)
- Hanks' Balanced Salt Solution (HBSS) or other appropriate buffer
- Radiolabeled or fluorescent OAT substrate (e.g., [3H]-para-aminohippurate (PAH) for OAT1, or [3H]-estrone-3-sulfate for OAT3)
- **2-Nitroprobenecid** stock solution
- Scintillation fluid and counter (for radiolabeled substrates) or fluorescence plate reader
- 24-well plates

Procedure:

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- Cell Seeding: Seed both OAT-expressing and control cells in 24-well plates.
- Preparation of Solutions: Prepare serial dilutions of **2-Nitroprobenecid** in HBSS. Prepare the radiolabeled or fluorescent substrate in HBSS.
- Uptake Assay:
  - Wash the cells twice with warm HBSS.
  - Pre-incubate the cells with the **2-Nitroprobenecid** dilutions or vehicle control for 10-15 minutes at 37°C.
  - Initiate the uptake by adding the substrate solution (containing the radiolabeled or fluorescent probe) to each well.
  - Incubate for a short, defined period (e.g., 1-5 minutes) at 37°C.
  - Stop the uptake by rapidly washing the cells three times with ice-cold HBSS.
- Quantification:
  - For radiolabeled substrates: Lyse the cells with a suitable lysis buffer (e.g., 0.1 M NaOH with 1% SDS), add scintillation fluid, and measure radioactivity using a scintillation counter.
  - For fluorescent substrates: Lyse the cells and measure fluorescence using a plate reader.
- Data Analysis:
  - Subtract the uptake in control cells from the uptake in OAT-expressing cells to determine OAT-specific transport.
  - Calculate the percent inhibition for each concentration of **2-Nitroprobenecid**.
  - Determine the IC50 value by fitting the data to a dose-response curve.

Other Potential Cellular Targets

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While PANX1 and OATs are the most well-characterized targets, probenecid and its derivatives may interact with other transporters, including members of the ATP-binding cassette (ABC) transporter superfamily, such as the Multidrug Resistance-Associated Proteins (MRPs). However, the effects can be complex, with some studies showing inhibition and others potentiation of transport depending on the specific MRP and the substrate. Further research is needed to fully delineate the activity of **2-Nitroprobenecid** on these and other potential off-target proteins.

Conclusion and Future Directions

2-Nitroprobenecid is a valuable pharmacological agent for the study of pannexin-1 channels and organic anion transporters. Its inhibitory actions on these key transport proteins have significant implications for a range of physiological processes and disease states. The experimental protocols detailed in this guide provide a framework for researchers to further investigate the cellular and molecular mechanisms of **2-Nitroprobenecid** and to explore its potential as a therapeutic lead. Future research should focus on obtaining more precise quantitative data for **2-Nitroprobenecid**'s interaction with its targets, elucidating its binding sites through structural biology approaches, and exploring its effects on a wider range of cellular transporters to fully characterize its selectivity profile.

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